

Application Notes and Protocols for the Functionalization of the Indazole C3 Position

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Compound of Interest

Compound Name: 1-Boc-3-Iodo-5-nitro-1H-indazole

Cat. No.: B1394118

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Introduction: The Strategic Importance of C3-Functionalized Indazoles in Medicinal Chemistry

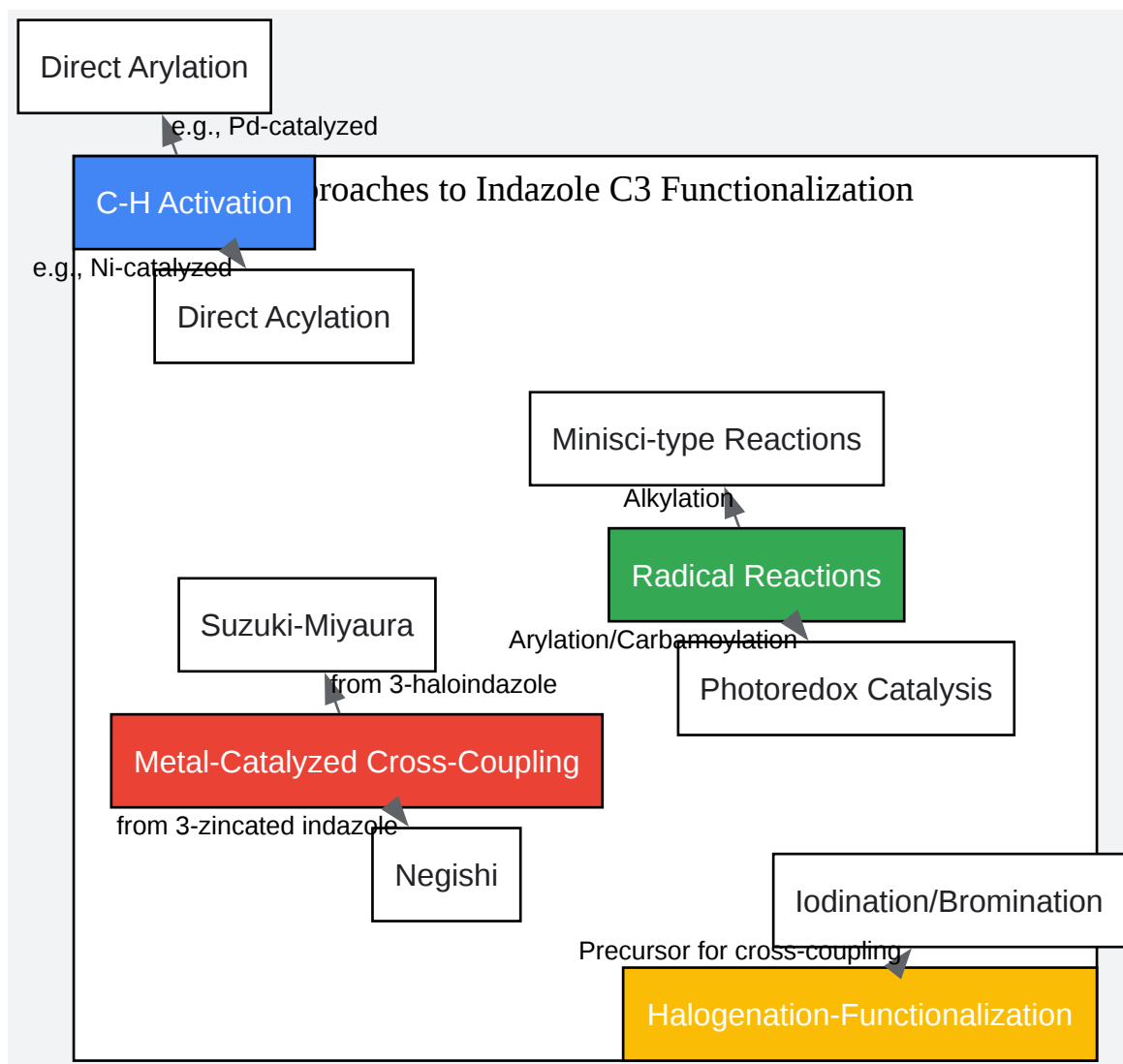
The indazole scaffold is a privileged heterocyclic motif frequently encountered in a multitude of biologically active compounds and approved pharmaceuticals.^{[1][2][3][4][5]} Its unique electronic properties and ability to participate in various biological interactions have cemented its role in modern drug discovery.^[3] Specifically, the functionalization of the C3 position of the indazole ring system is a critical strategy for modulating the pharmacological profile of lead compounds, influencing their potency, selectivity, and pharmacokinetic properties.^{[6][7][8]} However, the direct functionalization of the C3 position presents a significant synthetic challenge due to its lower reactivity compared to the N1 and N2 positions.^{[6][7][9][10][11][12]}

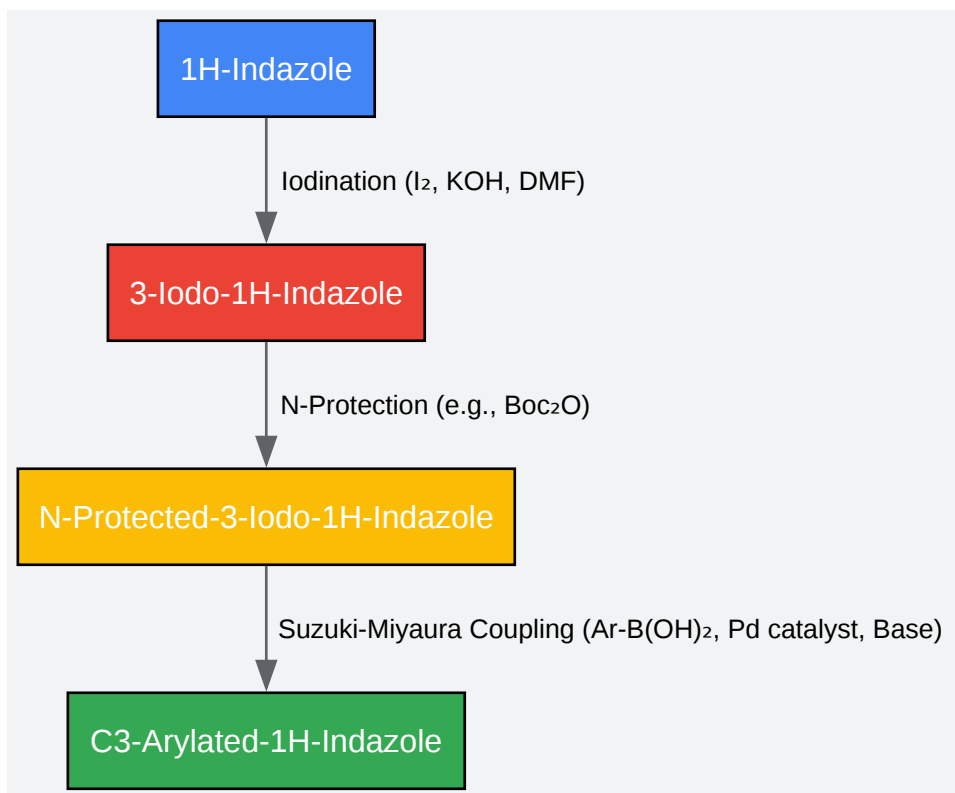
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the various methodologies for the targeted functionalization of the indazole C3 position. We will delve into the mechanistic underpinnings of these transformations, offer detailed, field-proven protocols, and present data to guide your experimental design.

Methodology Overview: A Multi-faceted Approach to C3 Functionalization

The strategic derivatization of the indazole C3 position can be broadly categorized into several key approaches. The choice of method is often dictated by the desired functional group, the

substitution pattern of the indazole core, and the overall synthetic strategy.





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